

Cyclododecylamine: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Cyclododecylamine

Cat. No.: B073247

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview of the safety and handling precautions for **cyclododecylamine**. The information is intended to guide laboratory and manufacturing practices to ensure the safe use of this compound.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **cyclododecylamine** is presented in Table 1. This data is essential for understanding the conditions under which the material can be safely handled and stored.

| Property | Value | Reference |
|-------------------|---|-----------|
| Molecular Formula | C ₁₂ H ₂₅ N | [1][2] |
| Molecular Weight | 183.33 g/mol | [1][2] |
| Appearance | Clear, slightly yellow liquid after melting; Colorless to off-white solid below 27°C. | [3] |
| Melting Point | 27-29 °C | [1] |
| Boiling Point | 122-124 °C at 7 mm Hg | [1] |
| Flash Point | 121 °C (250 °F) | [1][3] |
| pKa | 10.98 ± 0.20 (Predicted) | [3] |
| CAS Number | 1502-03-0 | [2] |

Hazard Identification and Classification

Cyclododecylamine is classified as a hazardous substance. The GHS hazard classifications are summarized in Table 2.

| Hazard Class | Category | Hazard Statement |
|--|----------|---|
| Acute Toxicity, Oral | 4 | H302: Harmful if swallowed.[4] |
| Acute Toxicity, Dermal | 4 | H312: Harmful in contact with skin.[4] |
| Skin Corrosion/Irritation | 1B | H314: Causes severe skin burns and eye damage.[5] |
| Serious Eye Damage/Eye Irritation | 1 | H318: Causes serious eye damage. |
| Specific target organ toxicity — Single exposure | 3 | H335: May cause respiratory irritation.[5] |

GHS Pictograms:

Corrosion, Health Hazard, Harmful

Signal Word: Danger[4]

Experimental Protocols

The hazard classifications listed above are determined through standardized experimental protocols. The following sections outline the general methodologies for these key toxicological endpoints.

Acute Oral Toxicity

Acute oral toxicity is typically determined using methods outlined in OECD Test Guideline 420 (Fixed Dose Procedure), 423 (Acute Toxic Class Method), or 425 (Up-and-Down Procedure).[1] [6] These studies provide information on the health hazards likely to arise from a single, short-term oral exposure to a substance.[2]

General Procedure (Fixed Dose Procedure - OECD 420):[7]

- Animal Selection: Healthy, young adult rodents (commonly rats, with females often being slightly more sensitive) are used.[7]
- Housing and Acclimatization: Animals are housed in suitable cages for at least 5 days prior to dosing to allow for acclimatization to laboratory conditions.[7]
- Dose Preparation and Administration: The test substance is typically administered orally via gavage. Doses are prepared in an appropriate vehicle (e.g., water or corn oil).[1]
- Sighting Study: A preliminary sighting study is conducted with a small number of animals to determine the appropriate starting dose for the main study.[7]
- Main Study: Groups of animals of a single sex are dosed in a stepwise procedure using fixed doses (e.g., 5, 50, 300, 2000 mg/kg).[7]
- Observations: Animals are observed for mortality, clinical signs of toxicity (changes in skin, fur, eyes, respiratory and nervous systems), and body weight changes for at least 14 days. [7]

- Data Analysis: The results are used to classify the substance according to its acute oral toxicity.[1]

Acute Dermal Toxicity

The potential for adverse effects from short-term dermal exposure is assessed using OECD Test Guideline 402 (Acute Dermal Toxicity).[8][9][10]

General Procedure (OECD 402):[9][11]

- Animal Selection: Young adult rats (200-300g) with healthy, intact skin are typically used.[10]
- Preparation of Animals: Approximately 24 hours before the test, the fur is removed from the dorsal/flank area of the test animals (covering at least 10% of the body surface area).[10][11]
- Dose Application: The test substance is applied uniformly over the shaved area and held in contact with the skin with a porous gauze dressing and non-irritating tape for a 24-hour exposure period.[9][11]
- Dose Levels: A limit test at a high dose (e.g., 2000 mg/kg) may be performed initially. If toxicity is observed, a full study with multiple dose groups is conducted.[9]
- Observations: Animals are observed for signs of toxicity and mortality for at least 14 days. Body weight is recorded weekly. The application site is also examined for skin irritation.[11]
- Necropsy: All animals are subjected to a gross necropsy at the end of the study.[9]

In Vitro Skin Corrosion

To assess the potential for a chemical to cause irreversible skin damage, in vitro methods using reconstructed human epidermis (RhE) are employed, following OECD Test Guideline 431.[4][12][13]

General Procedure (OECD 431):[4][14]

- Test System: A three-dimensional reconstructed human epidermis model with a functional stratum corneum is used.[4][12]

- **Application of Test Chemical:** The test chemical (liquid or solid) is applied topically to the surface of the RhE tissue.[\[14\]](#)
- **Exposure Times:** The tissue is exposed to the chemical for specific time points (e.g., 3 minutes and 1 hour).
- **Viability Assessment:** After exposure, the tissue is rinsed and incubated with a vital dye such as MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide). The enzymatic conversion of MTT to a colored formazan product by viable cells is measured spectrophotometrically.[\[4\]](#)
- **Data Interpretation:** A reduction in cell viability below certain thresholds at specific exposure times indicates that the chemical is corrosive.[\[14\]](#)

In Vitro Eye Irritation

The potential for a substance to cause serious eye damage or irritation can be evaluated using various in vitro methods, such as the Reconstructed human Cornea-like Epithelium (RhCE) test method (OECD Test Guideline 492) or the Short Time Exposure (STE) test (OECD Test Guideline 491).[\[15\]](#)

General Procedure (RhCE - OECD 492):

- **Test System:** A reconstructed human cornea-like epithelium tissue model is used.
- **Application of Test Chemical:** The test chemical is applied topically to the surface of the RhCE tissue.
- **Exposure and Post-Exposure Incubation:** The tissue is exposed for a defined period, after which the chemical is removed, and the tissue is incubated.
- **Viability Assessment:** Cell viability is determined using the MTT assay, similar to the skin corrosion test.
- **Data Interpretation:** The reduction in tissue viability is used to predict the eye irritation potential of the chemical.

Handling and Storage Precautions

Personal Protective Equipment (PPE)

When handling **cyclododecylamine**, the following personal protective equipment should be worn:

- Eye/Face Protection: Chemical safety goggles or a face shield.
- Skin Protection: Chemically resistant gloves (e.g., butyl rubber, nitrile rubber) and a lab coat or other protective clothing.
- Respiratory Protection: If working in a poorly ventilated area or if aerosols may be generated, a NIOSH-approved respirator with an organic vapor cartridge is recommended.

Safe Handling Procedures

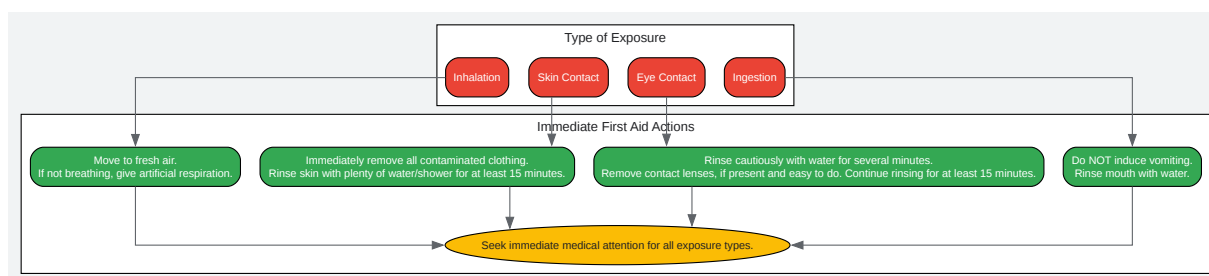
- Work in a well-ventilated area, preferably in a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling.
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.^[1]
- Keep containers tightly closed when not in use.

Storage Conditions

- Store in a cool, dry, and well-ventilated place.
- Keep container tightly closed.^[6]
- Store in a dark place under an inert atmosphere.^{[1][3]}
- Recommended storage is at room temperature.^{[1][3]}

First Aid Measures

Immediate action is required in case of exposure to **cyclododecylamine**.



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Caption: First aid procedures for different routes of exposure to **cyclododecylamine**.

Accidental Release Measures

In the event of a spill, follow these procedures to minimize exposure and environmental contamination.

Personal Precautions

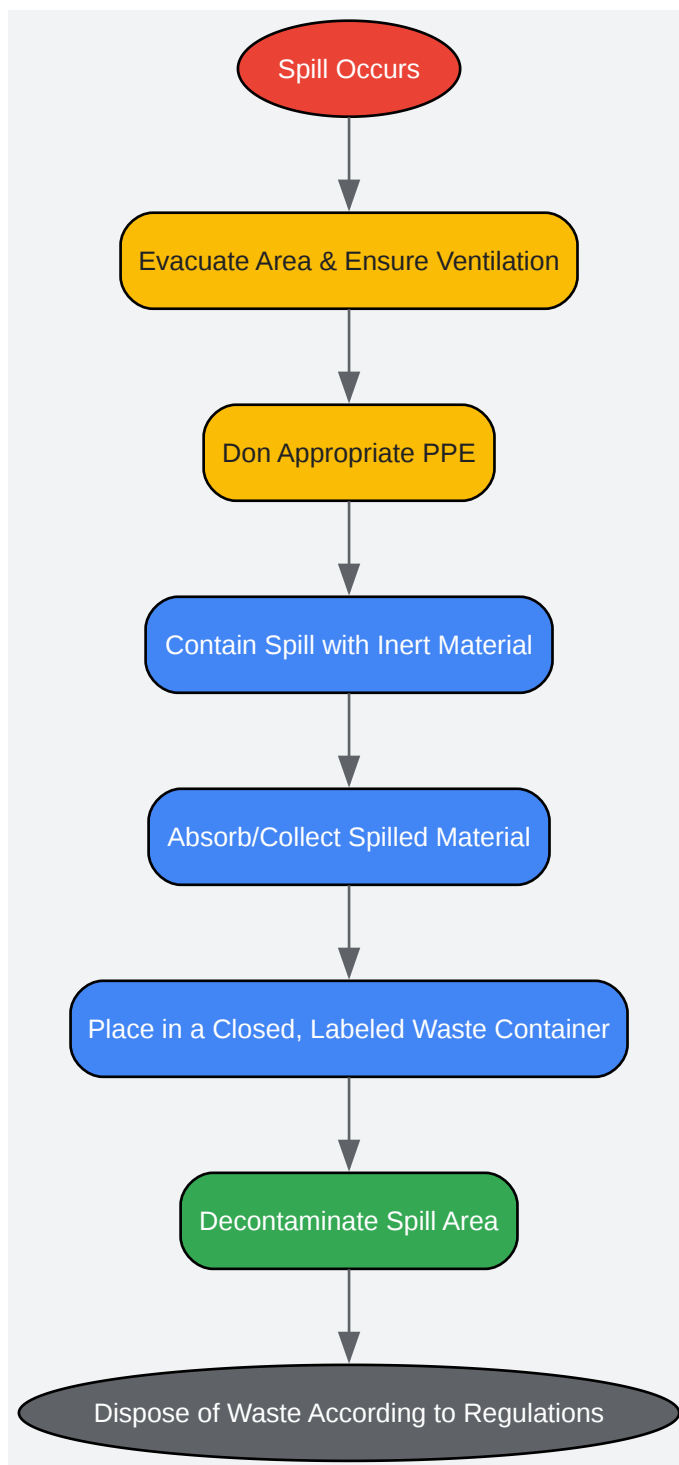
- Evacuate personnel from the spill area.
- Ensure adequate ventilation.
- Wear appropriate personal protective equipment (see Section 4.1).
- Avoid breathing vapors, mist, or gas.

Environmental Precautions

- Prevent further leakage or spillage if safe to do so.
- Do not let the product enter drains, surface water, or ground water.

Methods for Cleaning Up

- For liquid spills: Absorb with an inert material (e.g., sand, diatomaceous earth, vermiculite) and place in a suitable, closed container for disposal.
- For solid spills: Carefully sweep up or vacuum the material and place it into a suitable, closed container for disposal. Avoid generating dust.
- Wash the spill area with soap and water after material pickup is complete.



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